

Z-LEHD-FMK caspase-9 inhibition assay

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Compound Focus: Z-LEHD-fmk

Cat. No.: S547841

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Template for Application Notes and Protocols

You can use the following structure to organize your findings:

Title: Application Notes: Use of **Z-LEHD-FMK** for Caspase-9 Inhibition in Live-Cell Assays

1. Introduction Caspase-9 is a key initiator caspase in the intrinsic apoptosis pathway. The cell-permeable compound **Z-LEHD-FMK** is an irreversible inhibitor that covalently binds to the active site of caspase-9, making it a valuable tool for studying apoptotic mechanisms in live cells.

2. Key Experimental Parameters *Table: Suggested Working Concentrations for Z-LEHD-FMK*

Cell Type / System	Typical Working Concentration	Incubation Time	Positive Control (Apoptosis Inducer)
e.g., Primary Hepatocytes	(To be filled from literature)	(To be filled from literature)	e.g., Staurosporine (1 μ M)
e.g., HeLa Cell Line	(To be filled from literature)	(To be filled from literature)	e.g., Actinomycin D (500 nM)

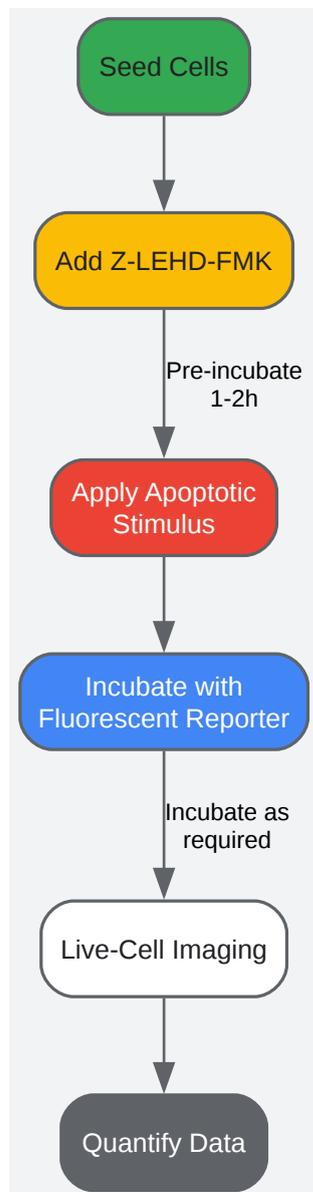
3. Detailed Protocol

- 3.1. Reagent Preparation:** Prepare a stock solution of **Z-LEHD-FMK** in DMSO. Aliquot and store at -20°C . Avoid repeated freeze-thaw cycles.

- **3.2. Cell Seeding and Treatment:** Seed cells in an appropriate culture vessel. Pre-incubate cells with **Z-LEHD-FMK** for 1-2 hours before applying an apoptosis-inducing stimulus.
- **3.3. Co-staining and Microscopy:** Combine with a fluorescent caspase-3/7 reporter or a viability dye. Image using an epifluorescence microscope with appropriate filter sets [1].
- **3.4. Data Analysis:** Quantify the percentage of caspase-positive cells in inhibited vs. control populations.

Visualizing the Experimental Workflow

The following diagram outlines the logical workflow for a typical live-cell caspase-9 inhibition assay. The DOT script below generates the diagram.



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Diagram Title: Caspase-9 Inhibition Assay Workflow

Best Practices for Documentation

Using an **Electronic Lab Notebook (ELN)** is highly recommended for documenting such protocols. ELNs facilitate good data management, provide data security, support auditing, and allow for easy collaboration [2]. When setting up your ELN, confirm user permissions and maintain consistent documentation practices.

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References

1. Live cell microscopy: From image to insight - PMC [pmc.ncbi.nlm.nih.gov]

2. Electronic Lab Notebooks [datamanagement.hms.harvard.edu]

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